CAS number for Trimethyl(trimethylphosphine)indium

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Compound of Interest

Compound Name:	*Trimethyl(trimethylphosphine)indium*
CAS No.:	*51341-34-5*
Cat. No.:	*B12657051*

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An In-Depth Technical Guide to **Trimethyl(trimethylphosphine)indium**

This guide provides a comprehensive technical overview of **Trimethyl(trimethylphosphine)indium**, a significant Lewis acid-base adduct. Designed for researchers, chemists, and materials scientists, this document delves into the compound's synthesis, properties, handling, and applications, with a focus on the underlying chemical principles and practical, field-proven insights.

Introduction and Scientific Context

Trimethyl(trimethylphosphine)indium, with the CAS Number 51341-34-5, is an organoindium compound formed by the coordination of the Lewis basic trimethylphosphine (PMe_3) ligand to the Lewis acidic trimethylindium ($InMe_3$) molecule.[1] This adduct formation is a classic example of Lewis acid-base chemistry, where the phosphorus atom of the phosphine donates its lone pair of electrons to the electron-deficient indium center of the planar trimethylindium.

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The primary scientific interest in this and related compounds stems from their utility as single-source precursors for the synthesis of indium phosphide (InP), a crucial III-V semiconductor material. By containing both the indium and phosphorus elements in a single, volatile molecule, such adducts can offer greater control over stoichiometry and lower decomposition temperatures in deposition processes like Metal-Organic Chemical Vapor Deposition (MOCVD).

Physicochemical Properties

The properties of **Trimethyl(trimethylphosphine)indium** are dictated by its molecular structure as a coordinated complex. Quantitative data for this specific adduct is not widely published, but key identifiers are summarized below.

Property	Value	Source
CAS Number	51341-34-5	[1]
Molecular Formula	$C_6H_{18}InP$	[1]
Molecular Weight	236.00 g/mol	Calculated
Synonyms	Trimethyl(trimethylphosphane)indium	IUPAC Nomenclature
InChI Key	BSRUTWLOBPCVAB-UHFFFAOYSA-N	[1]

Synthesis and Characterization

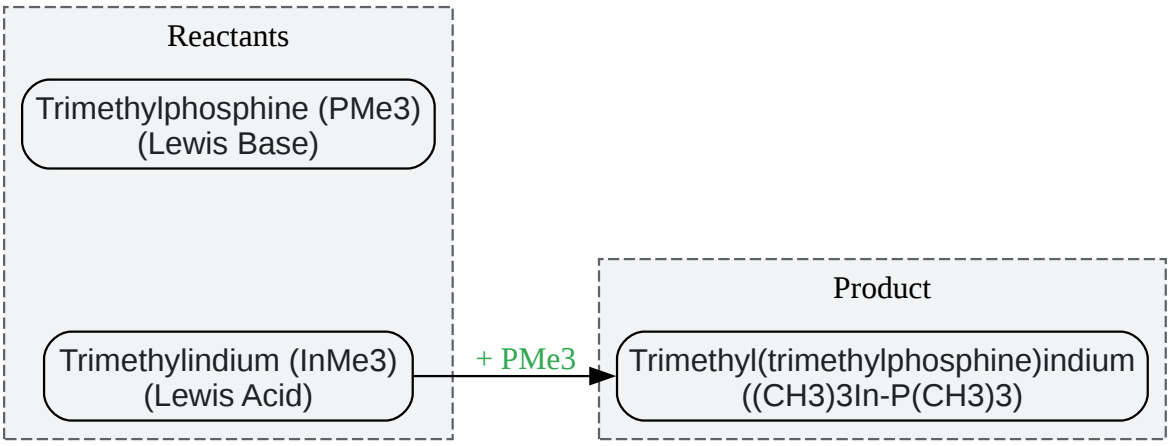
The formation of **Trimethyl(trimethylphosphine)indium** is an exothermic reaction between its constituent Lewis acid (Trimethylindium) and Lewis base (Trimethylphosphine). The reaction is typically performed in an inert atmosphere using Schlenk line or glovebox techniques due to the pyrophoric and air-sensitive nature of the reactants.

Synthesis Reaction

The synthesis proceeds as a direct combination reaction:

$In(CH_3)_3 + P(CH_3)_3 \rightarrow (CH_3)_3In\text{-}P(CH_3)_3$

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Caption: Synthesis of the **Trimethyl(trimethylphosphine)indium** adduct.

Experimental Protocol: Synthesis Workflow

This protocol outlines a general procedure for the synthesis. Causality: The choice of an inert, dry solvent like hexane or toluene is critical because both the starting material, Trimethylindium, and the product react violently with water and spontaneously ignite in air.[2] The reaction is performed at low temperature initially to control the exothermic nature of the adduct formation.

- Preparation: Under a nitrogen or argon atmosphere, dissolve Trimethylindium ($InMe_3$) in anhydrous hexane in a Schlenk flask.
- Cooling: Cool the solution to -78 °C using a dry ice/acetone bath. This is to moderate the reaction rate and prevent side reactions.
- Addition: Slowly add one molar equivalent of Trimethylphosphine (PMe_3) dropwise to the cooled solution with vigorous stirring.
- Reaction: Allow the mixture to slowly warm to room temperature and stir for 2-4 hours to ensure complete reaction.
- Isolation: The product, if it precipitates, can be isolated by filtration under inert atmosphere. If it remains in solution, the solvent can be removed in vacuo to yield the crystalline solid

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product.

- Storage: The final product must be stored in a tightly sealed container under an inert atmosphere in a cool, dry place.[3][4]

Characterization

- NMR Spectroscopy: ^{1}H, ^{13}C, and ^{31}P NMR spectroscopy are the primary tools for characterization. In the ^{1}H NMR spectrum, one would expect to see two distinct resonances corresponding to the methyl protons on the indium and the phosphorus atoms. The coupling between the phosphorus-31 nucleus and the protons of the $P(CH_3)_3$ group would result in a characteristic doublet.

- X-ray Crystallography: Single-crystal X-ray diffraction would provide unambiguous confirmation of the molecular structure, including the In-P bond length and the coordination geometry around the indium and phosphorus atoms.

Handling and Safety: A Self-Validating System

Trustworthiness: The handling protocols for this adduct must be treated with the utmost seriousness, assuming its hazards are at least as severe as its pyrophoric and toxic precursors.[2][5] A self-validating safety system involves rigorous adherence to inert atmosphere techniques and having all emergency responses prepared before starting work.

Core Hazards

- Pyrophoricity: The compound is expected to be pyrophoric, catching fire spontaneously on exposure to air.

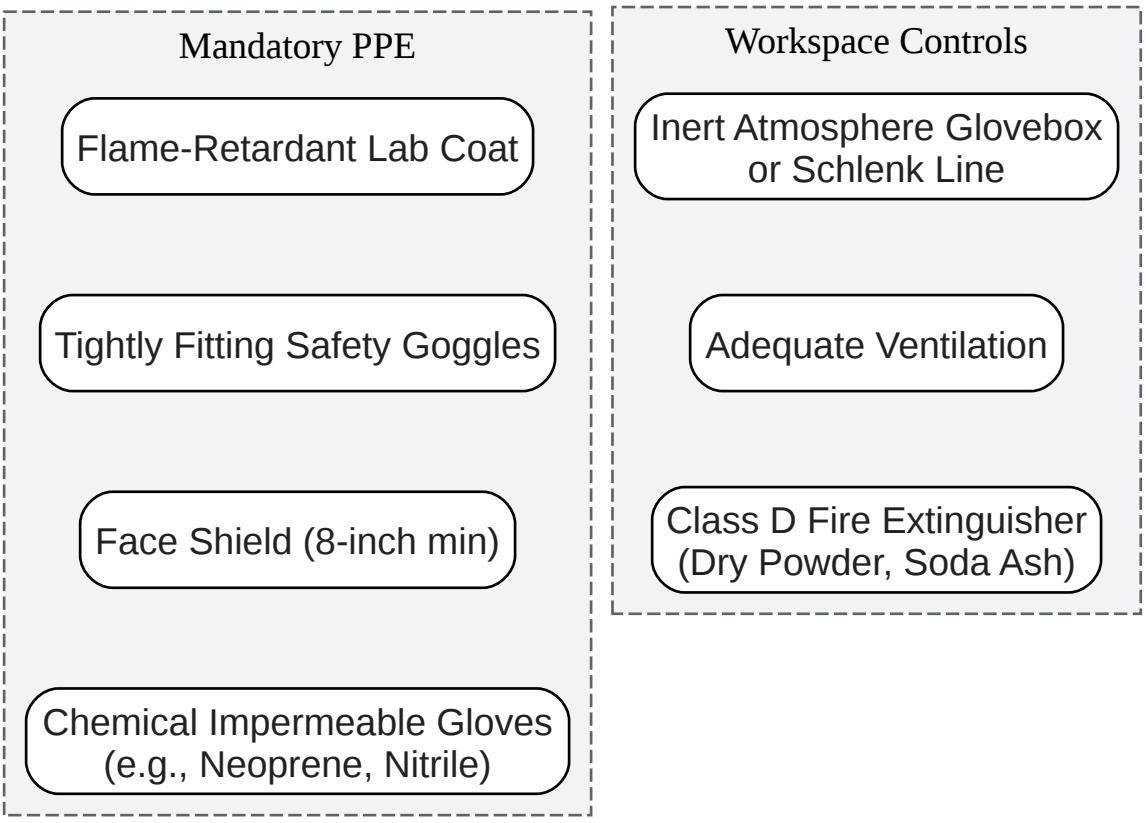
- Reactivity with Water: Reacts violently with water and other protic sources, releasing flammable gases.[2]

- Toxicity: Trimethylphosphine is toxic, and organoindium compounds can cause irritation and potential organ damage.[2][3] Inhalation and skin contact must be strictly avoided.[2]

Personal Protective Equipment (PPE)

A complete set of PPE is mandatory for handling this compound.

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Caption: Essential PPE and workspace controls for handling.

Emergency Procedures

- Spills: Do not use water.[2] Cover the spill with a Class D fire extinguishing agent such as dry powder, soda ash, or lime. Evacuate the area and ensure adequate ventilation.[2][4]
- Fire: Use only a Class D dry chemical extinguisher. NEVER use water, foam, or halogenated agents.[2]
- Personal Contact:
  - Skin: Brush off any solid material, then immediately flush with copious amounts of water for at least 15 minutes. Remove contaminated clothing.[2]
  - Eyes: Immediately flush with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[2]

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- Inhalation: Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]

Applications in Materials Science and Synthesis

The primary application of **Trimethyl(trimethylphosphine)indium** is as a single-source precursor for the deposition of Indium Phosphide (InP).

- Chemical Vapor Deposition (CVD): The adduct can be vaporized and introduced into a reaction chamber where it thermally decomposes on a heated substrate to form a thin film of InP. This method is crucial for manufacturing optoelectronic devices. The use of a single-source precursor can simplify the process and improve film quality compared to using separate indium and phosphorus sources.[6][7]

- Nanomaterial Synthesis: The controlled decomposition of this adduct in solution can be used to synthesize InP quantum dots and other nanostructures. The molecular nature of the precursor allows for lower synthesis temperatures, offering better control over the size and shape of the resulting nanoparticles.

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